

Navigating the Sourcing of Amfenac-d5 for Preclinical Research: A Technical Guide

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Compound of Interest

Compound Name: Amfenac-d5

Cat. No.: B12388588

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For researchers and drug development professionals, the procurement of high-quality, reliable deuterated internal standards is a critical step in ensuring the accuracy and reproducibility of bioanalytical data. This technical guide provides an in-depth overview of the commercial landscape for **Amfenac-d5**, a deuterated analog of the non-steroidal anti-inflammatory drug (NSAID) Amfenac. This guide is intended to assist in the strategic selection of a suitable supplier for research purposes.

Commercial Supplier Landscape for Amfenac-d5

Several specialized chemical suppliers offer **Amfenac-d5** and its salt forms. The availability, product specifications, and purchasing details often require direct inquiry. Below is a comparative summary of key information gathered from various commercial suppliers. It is important to note that pricing and real-time availability are dynamic and necessitate direct contact with the vendors.

Supplier	Product Name	Catalog Number	Molecular Formula	Molecular Weight (g/mol)	Stated Purity	CAS Number
Acanthus Research	Amfenac-D5	AMF-16-002-10mg	C15H7D5N NaO3	Not Specified	Pending QC	N/A
Amfenac-D5 Sodium Hydrate	AMF-16-001	C15H10D5 NNaO4+	Not Specified	Made to Order	61618-27-7	
Cerilliant (MilliporeSigma)	Amfenac-d5 Sodium Salt	B130739-10	C15H7D5N NaO3	282.28	Certificate of Analysis	Not Available
MedchemExpress	Amfenac-d5 sodium	Not Specified	Not Specified	Not Specified	In-stock	Not Specified
Pharmaffiliates	Amfenac-d5 Sodium Hydrate	Not Specified	C15H9D5N NaO4	300.3	Request CoA	Not Specified
Simson Pharma Limited	Amfenac-D5 Sodium Salt	A1580001	C15H7D5N NaO3	282.28	Certificate of Analysis	NA
TLC Pharmaceutical Standards	Amfenac-d5	A-872	C15H8NO 3D5	260.31	Backordered	Not Specified
VIVAN Life Sciences	Amfenac D5	VLDL-00320	C ₁₅ H ₇ D ₅ N NaO ₃	282.29	CoA Provided	NA
Xcess Biosciences	Amfenac D5 Sodium Hydrate	M8737-10	C15H14NN aO4	300.30	≥98%	Not Specified

Strategic Supplier Selection Workflow

The process of selecting a commercial supplier for a critical research material like **Amfenac-d5** should be systematic. The following workflow outlines the key decision points and actions required to ensure the procurement of a suitable product that meets the rigorous demands of your research.



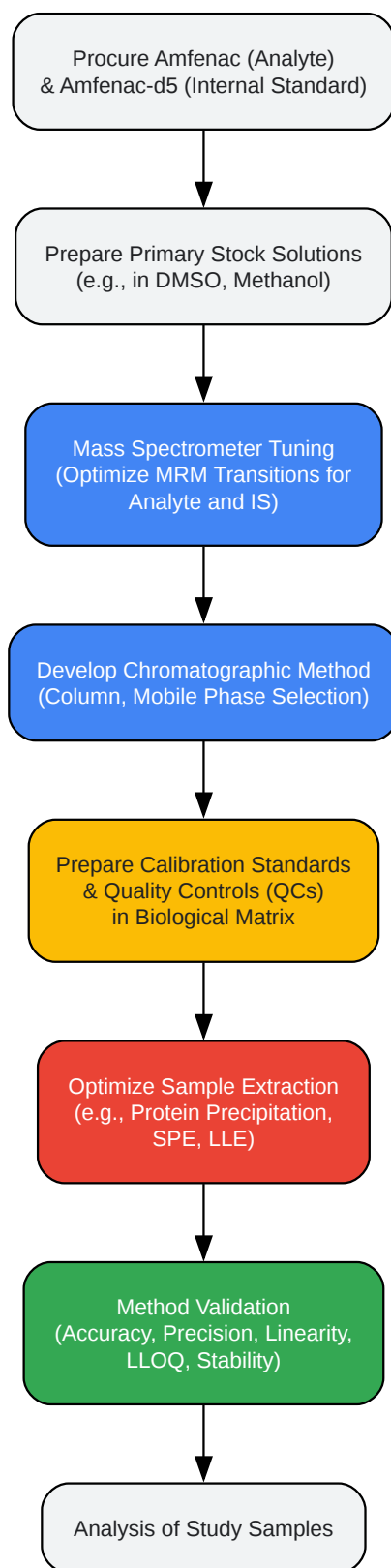
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Supplier selection workflow for **Amfenac-d5**.

Methodological Considerations for the Use of Amfenac-d5

While specific experimental protocols are proprietary to the end-user's laboratory and application, the primary use of **Amfenac-d5** is as an internal standard in bioanalytical methods, most commonly Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS). The following is a generalized workflow for the development of such a method.

General Bioanalytical Method Development Workflow using a Deuterated Internal Standard



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Bioanalytical method development workflow.

Key Experimental Considerations:

- **Purity and Identity Verification:** Upon receipt, it is best practice to independently verify the identity and purity of the **Amfenac-d5** standard, for example, by high-resolution mass spectrometry and NMR, to confirm the isotopic labeling pattern and absence of significant impurities.
- **Mass Spectrometry Tuning:** The deuterated standard will have a different mass-to-charge ratio (m/z) than the parent compound. It is essential to optimize the precursor and product ion transitions for both Amfenac and **Amfenac-d5** in the mass spectrometer.
- **Chromatographic Co-elution:** Ideally, the deuterated internal standard should co-elute with the analyte to ensure that any matrix effects are compensated for effectively. The five deuterium atoms on the benzoyl ring of **Amfenac-d5** should have a minimal impact on its chromatographic behavior relative to Amfenac.
- **Stability:** The stability of **Amfenac-d5** in stock solutions and in the biological matrix under the conditions of the experiment (e.g., freeze-thaw cycles, bench-top stability) should be assessed during method validation.

This guide provides a foundational framework for the procurement and application of **Amfenac-d5** in a research setting. Due to the specialized nature of this product, direct and detailed communication with potential suppliers is paramount to ensuring the success of subsequent experimental work.

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